

Diethyl Furan-2,5-dicarboxylate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Diethyl furan-2,5-dicarboxylate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl furan-2,5-dicarboxylate is a bio-based chemical compound derived from furan-2,5-dicarboxylic acid (FDCA). As a diester, it serves as a crucial building block in the synthesis of various organic molecules and polymers.^{[1][2]} Its furan ring, a five-membered aromatic heterocycle containing an oxygen atom, imparts unique chemical properties that make it a subject of increasing interest in materials science and medicinal chemistry.^[2] The compound's origins from renewable biomass sources position it as a sustainable alternative to petroleum-based chemicals.^[2] This guide provides a comprehensive overview of **Diethyl furan-2,5-dicarboxylate**, including its chemical and physical properties, detailed synthesis protocols, spectroscopic data, and applications, with a focus on its relevance to research and development.

Chemical and Physical Properties

Diethyl furan-2,5-dicarboxylate is a white solid at room temperature.^[2] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₂ O ₅	[3]
Molecular Weight	212.20 g/mol	[3]
CAS Number	53662-83-2	[2]
Melting Point	46-48 °C	[2]
Boiling Point	167-168 °C at 15 Torr	[2]
Density (predicted)	1.172 ± 0.06 g/cm ³	[2]
Solubility	Slightly soluble in chloroform and methanol. Specific quantitative data in a range of organic solvents is not readily available in the literature.	[2]
Storage Temperature	2-8 °C	[2]

Spectroscopic Data

The structural confirmation of **Diethyl furan-2,5-dicarboxylate** is typically achieved through various spectroscopic techniques.

Technique	Data	Reference
¹ H NMR (CDCl ₃)	δ 7.20 (s, 2H), 4.40 (q, J = 7.1 Hz, 4H), 1.39 (t, J = 7.1 Hz, 6H)	[4]
¹³ C NMR (CDCl ₃)	δ 158.1, 146.9, 118.2, 61.6, 14.2	[4]
Infrared (IR)	Key absorptions indicating C=O and C-O stretching of the ester groups, and furan ring vibrations.	[5]
Mass Spectrometry (MS)	Molecular Ion (M ⁺): m/z 212. Key fragments correspond to the loss of ethoxy and carboethoxy groups.	[5]

Synthesis of Diethyl Furan-2,5-dicarboxylate

The most common method for synthesizing **Diethyl furan-2,5-dicarboxylate** is through the Fischer esterification of furan-2,5-dicarboxylic acid (FDCA) with ethanol in the presence of an acid catalyst.

Experimental Protocol: Sulfuric Acid Catalyzed Esterification

This protocol is a standardized procedure based on literature methods.[4]

Materials:

- Furan-2,5-dicarboxylic acid (FDCA)
- Absolute Ethanol (EtOH)
- Concentrated Sulfuric Acid (H₂SO₄)
- 5% Sodium Carbonate (Na₂CO₃) solution

- Distilled Water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Rotary evaporator
- Büchner funnel and flask
- Filtration paper
- Beakers and other standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add furan-2,5-dicarboxylic acid (1.0 eq).
- **Reagent Addition:** Add an excess of absolute ethanol (e.g., 10-20 equivalents) to the flask. While stirring, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.05-0.1 eq).
- **Reflux:** Heat the reaction mixture to reflux (approximately 78-100 °C) and maintain reflux with continuous stirring for 12-18 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Solvent Removal:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess ethanol using a rotary evaporator.
- **Precipitation:** Add the concentrated reaction mixture dropwise into a beaker of cold distilled water while stirring. A white precipitate of **Diethyl furan-2,5-dicarboxylate** should form.

- **Neutralization and Filtration:** Neutralize the aqueous suspension by the slow addition of a 5% sodium carbonate solution until the pH is approximately 7. Collect the white crystalline product by vacuum filtration using a Büchner funnel.
- **Washing and Drying:** Wash the collected solid with several portions of distilled water to remove any remaining salts and acid. Dry the product overnight under high vacuum.
- **Characterization:** Confirm the identity and purity of the product using melting point determination and spectroscopic methods (NMR, IR, MS).



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Caption: Workflow for the synthesis of **Diethyl furan-2,5-dicarboxylate**.

Applications in Research and Development

Polymer Chemistry

The primary application of **Diethyl furan-2,5-dicarboxylate** is as a monomer in the synthesis of bio-based polyesters.[6] It serves as a renewable alternative to terephthalic acid derivatives used in the production of plastics like polyethylene terephthalate (PET). The resulting furan-based polyesters, such as polyethylene furanoate (PEF), exhibit promising properties including enhanced thermal stability and barrier properties, making them suitable for applications in

packaging and textiles.[7] Researchers are actively exploring the enzymatic polymerization of **Diethyl furan-2,5-dicarboxylate** with various diols to create novel copolyesters with tailored properties.[6]

Organic Synthesis and Medicinal Chemistry

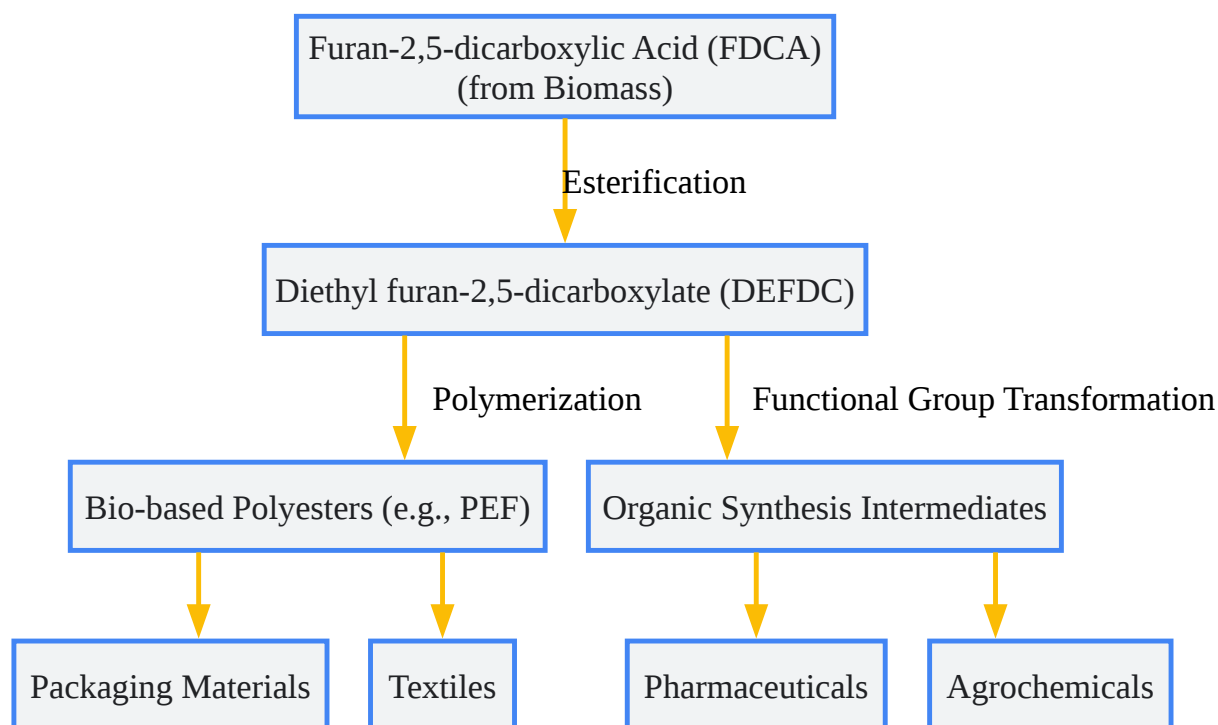
In the realm of drug discovery, the furan nucleus is a recognized pharmacophore present in numerous bioactive compounds.[8] While **Diethyl furan-2,5-dicarboxylate** itself is not typically the final active pharmaceutical ingredient, its bifunctional nature makes it a versatile starting material for the synthesis of more complex molecules with potential therapeutic applications.[2] The ester functionalities can be readily converted to other functional groups, such as amides or hydrazides, to generate libraries of novel compounds for biological screening.[8] However, specific examples of marketed drugs or late-stage clinical candidates that directly utilize **Diethyl furan-2,5-dicarboxylate** as a key intermediate are not prominently featured in the current scientific literature.

Safety and Handling

Diethyl furan-2,5-dicarboxylate is classified as an irritant.[9]

- Hazard Statements:
 - H315: Causes skin irritation.[9]
 - H319: Causes serious eye irritation.[9]
 - H335: May cause respiratory irritation.[9]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]

Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as safety glasses, lab coats, and gloves, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.



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Caption: Relationship of **Diethyl furan-2,5-dicarboxylate** to its precursor and applications.

Conclusion

Diethyl furan-2,5-dicarboxylate is a valuable and versatile bio-based platform chemical with significant potential in both materials science and organic synthesis. Its role as a monomer for sustainable polymers is well-established, and its utility as a scaffold for the synthesis of novel compounds continues to be explored. This guide provides essential technical information to aid researchers and professionals in leveraging the unique properties of **Diethyl furan-2,5-dicarboxylate** in their research and development endeavors. Further investigation into its specific applications in drug development and a more comprehensive characterization of its solubility in various organic solvents would be beneficial areas for future research.

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